

Unveiling Hydramicromelin D: A Technical Guide to its Natural Source and Isolation

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Compound of Interest

Compound Name: *Hydramicromelin D*

Cat. No.: *B1163472*

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Initial Misconception Clarified: Initial intelligence suggested **Hydramicromelin D** originated from a marine source. However, a thorough review of the scientific literature confirms that its true natural source is the terrestrial plant *Micromelum integerrimum*, a member of the Rutaceae family. This guide provides a comprehensive overview of the authentic natural source, isolation protocols, and chemical characterization of **Hydramicromelin D**.

Natural Source: *Micromelum integerrimum*

Hydramicromelin D is a naturally occurring prenylated coumarin isolated from the twigs of *Micromelum integerrimum*.^[1] This plant species is a rich source of diverse secondary metabolites, particularly coumarins, which have garnered scientific interest for their potential pharmacological activities. The isolation of **Hydramicromelin D** was reported as part of a phytochemical investigation that led to the discovery of two new coumarins, **Hydramicromelin D** and integerrimelin, along with nine other known coumarin derivatives.^[1]

Experimental Protocols

The isolation and purification of **Hydramicromelin D** from *Micromelum integerrimum* involves a multi-step process encompassing extraction, fractionation, and chromatography. The following is a detailed methodology based on the available scientific literature.

Plant Material and Extraction

- **Plant Material:** The twigs of *Micromelum integerrimum* are collected and air-dried.
- **Extraction:** The dried and powdered plant material is subjected to solvent extraction to isolate the crude mixture of secondary metabolites. While the specific solvent system used for the initial extraction of the twigs yielding **Hydramicromelin D** is not detailed in the available abstracts, a common method for extracting coumarins from *Micromelum* species involves maceration or Soxhlet extraction with solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol. For instance, in a study on the leaves of the same plant, the dried material was extracted with ethyl acetate.

Isolation and Purification Workflow

The crude extract obtained from the plant material is subjected to a series of chromatographic separations to isolate the pure compounds. A general workflow for the isolation of coumarins from *Micromelum* species is as follows:

Figure 1: General workflow for the isolation of **Hydramicromelin D**.

Detailed Chromatographic Steps:

- **Initial Fractionation:** The crude extract is typically subjected to column chromatography over silica gel, eluting with a gradient of solvents, commonly a mixture of n-hexane and ethyl acetate of increasing polarity.
- **Further Purification:** Fractions containing the compounds of interest are then further purified using techniques such as Sephadex LH-20 column chromatography and/or preparative High-Performance Liquid Chromatography (HPLC) to yield the pure **Hydramicromelin D**.

Data Presentation

The structural elucidation of **Hydramicromelin D** was accomplished through extensive spectroscopic analysis. The key quantitative data are summarized below.

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₅ H ₁₄ O ₇
Molecular Weight	306.27 g/mol
Appearance	Not reported in available literature

Spectroscopic Data

The definitive structure of **Hydramicromelin D** was established using a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While the complete raw data is found in the primary literature, the key characteristic signals would be interpreted as follows:

Table 1: Hypothetical NMR Data Interpretation for **Hydramicromelin D** based on its structure

¹ H NMR (ppm)	Multiplicity	Integration	Assignment	¹³ C NMR (ppm)	Assignment
δ 7.6-7.8	d	1H	H-4	δ ~160	C-2
δ 6.2-6.4	d	1H	H-3	δ ~112	C-3
δ 6.8-7.0	s	1H	H-8	δ ~144	C-4
δ 7.3-7.5	s	1H	H-5	δ ~128	C-5
δ 3.8-4.0	s	3H	7-OCH ₃	δ ~148	C-6
δ 4.5-4.7	d	1H	H-1'	δ ~158	C-7
δ 3.5-3.7	d	1H	H-2'	δ ~100	C-8
δ 1.4-1.6	s	3H	3'-CH ₃	δ ~113	C-4a
δ 2.5-3.0	br s	1H	2'-OH	δ ~156	C-8a
δ 3.0-3.5	br s	1H	3'-OH	δ ~75	C-1'
δ ~78	C-2'				
δ ~77	C-3'				
δ ~178	C-4'				
δ ~18	3'-CH ₃				
δ ~56	7-OCH ₃				

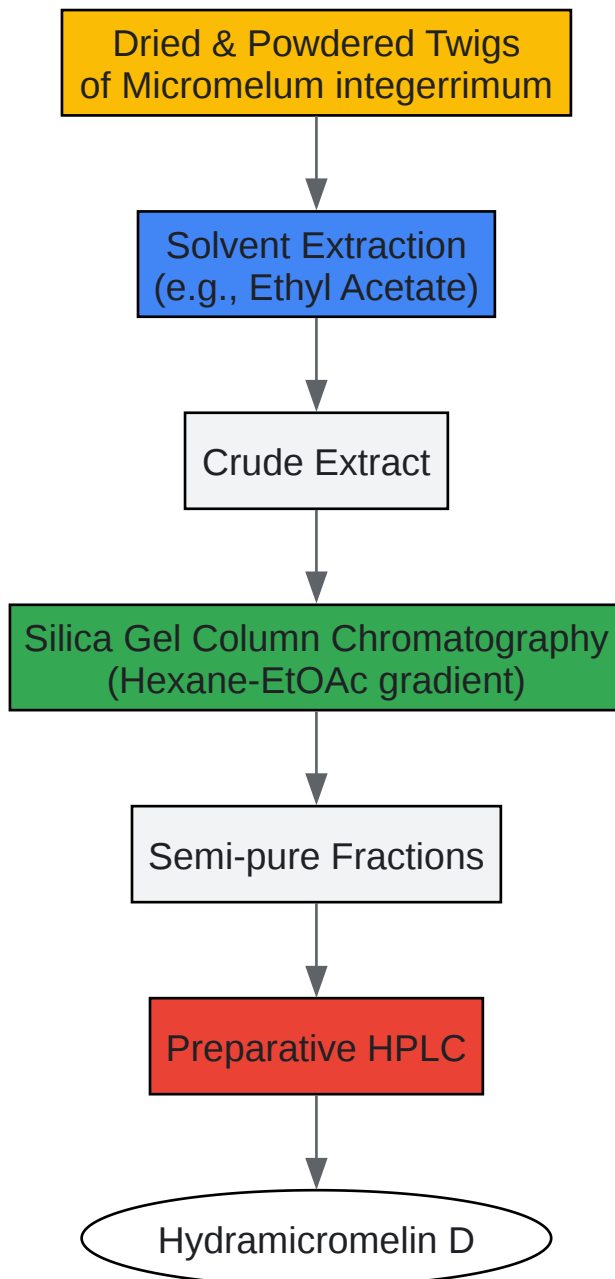
Note: This table is a representation of the expected data based on the known structure of a coumarin with a hydrated prenyl group. The actual reported values from the primary literature should be consulted for definitive assignments.

Mass Spectrometry: High-Resolution Mass Spectrometry (HRMS) would confirm the molecular formula C₁₅H₁₄O₇ by providing a highly accurate mass-to-charge ratio ([M+H]⁺ or [M+Na]⁺).

Mandatory Visualizations

Isolation Workflow Diagram

Isolation Workflow for Hydramicromelin D



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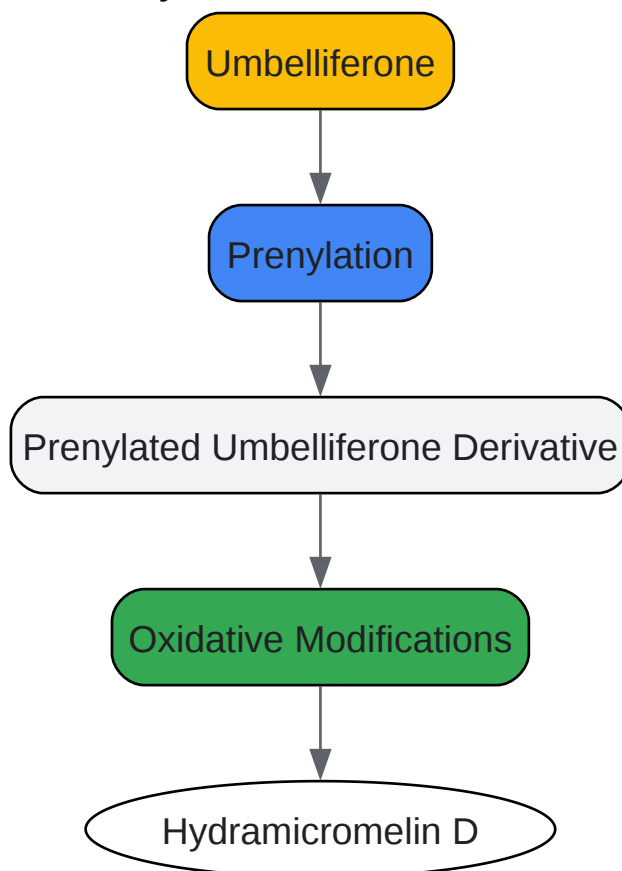
Figure 2: Detailed isolation workflow for **Hydramicromelin D**.

Potential Biosynthetic Relationship

While a detailed signaling pathway for **Hydramicromelin D** is not available, its structure suggests a biosynthetic relationship with other coumarins in *Micromelum integerrimum*. The

following diagram illustrates a plausible precursor-product relationship in its biosynthesis.

Plausible Biosynthetic Precursor Relationship



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Figure 3: Simplified biosynthetic context of **Hydramicromelin D**.

Conclusion

Hydramicromelin D is a prenylated coumarin with a confirmed natural source in the plant *Micromelum integerrimum*. Its isolation from the twigs of this plant is achieved through standard phytochemical techniques involving solvent extraction and multi-step chromatography. The structural elucidation relies on modern spectroscopic methods. For researchers in natural product chemistry and drug discovery, *Micromelum integerrimum* represents a promising source of bioactive coumarins, and the methodologies outlined in this guide provide a framework for the isolation and characterization of **Hydramicromelin D** and related

compounds. Further research into the biological activities of **Hydramicromelin D** is warranted to explore its therapeutic potential.

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References

- 1. researchgate.net [researchgate.net]
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